

# PP121 Dose-Response & Efficacy Data

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## Compound Focus: PP121

CAS No.: 1092788-83-4

Cat. No.: S540040

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Model / Assay	Effect / Target	Key Dose / Concentration (IC50/EC50)	Experimental Context & Additional Notes
In Vitro Kinase Assay [1]	PDGFR	2 nM	Purified kinase domains, 10 $\mu$ M ATP.
	Hck	8 nM	
	mTOR	10 nM	
	VEGFR2	12 nM	
	Src	14 nM	
	Abl	18 nM	
	DNA-PK	60 nM	
	PI3K p110 $\alpha$	52 nM	
Cell Proliferation (TT thyroid carcinoma) [1]	Cell Growth Inhibition	50 nM	72-hour exposure, Resazurin assay.

Model / Assay	Effect / Target	Key Dose / Concentration (IC50/EC50)	Experimental Context & Additional Notes
Cell Proliferation (HUVECs, VEGF-stimulated) [1]	Cell Growth Inhibition	41 nM	72-hour exposure, Resazurin assay.
Patient-Derived Xenograft Organoids (PDXOs) [2]	Cell Viability Reduction	0.0078 - 2 µM	5-day treatment on LU6471B-SCC and LU5162B-ADC models.
Cell Migration (NSCLC lines) [2]	Inhibition of Invasion	500 nM	96-hour treatment in radius motility assay with/without astrocytes.
Asthma Mouse Model [3]	Relief of Pathological Features	20 & 50 mg/kg (in vivo)	Daily gavage in OVA-sensitized mice.
Acute Gouty Arthritis Model [4]	Protective Effect (in vitro)	10 µM (primary screening)	Protection against MSU crystal-induced damage in THP-1 cells.

## Experimental Protocols for Key Data

To help you evaluate the data, here are the methodologies behind some of the key findings.

- **Cell Proliferation Assay (from [1])**

- **Cell Lines:** Various, including U87, LN229, and TT thyroid carcinoma cells.
- **Procedure:** Cells were grown in 96-well plates and treated with **PP121** in 4-fold dilutions (from 10 µM down to 0.040 µM) or a vehicle control (0.1% DMSO) for 72 hours.
- **Viability Measurement:** Cell viability was assessed using Resazurin sodium salt. Fluorescence was quantified, and IC50 values were calculated using Prism software.

- **Radius Cell Migration Assay (from [2])**

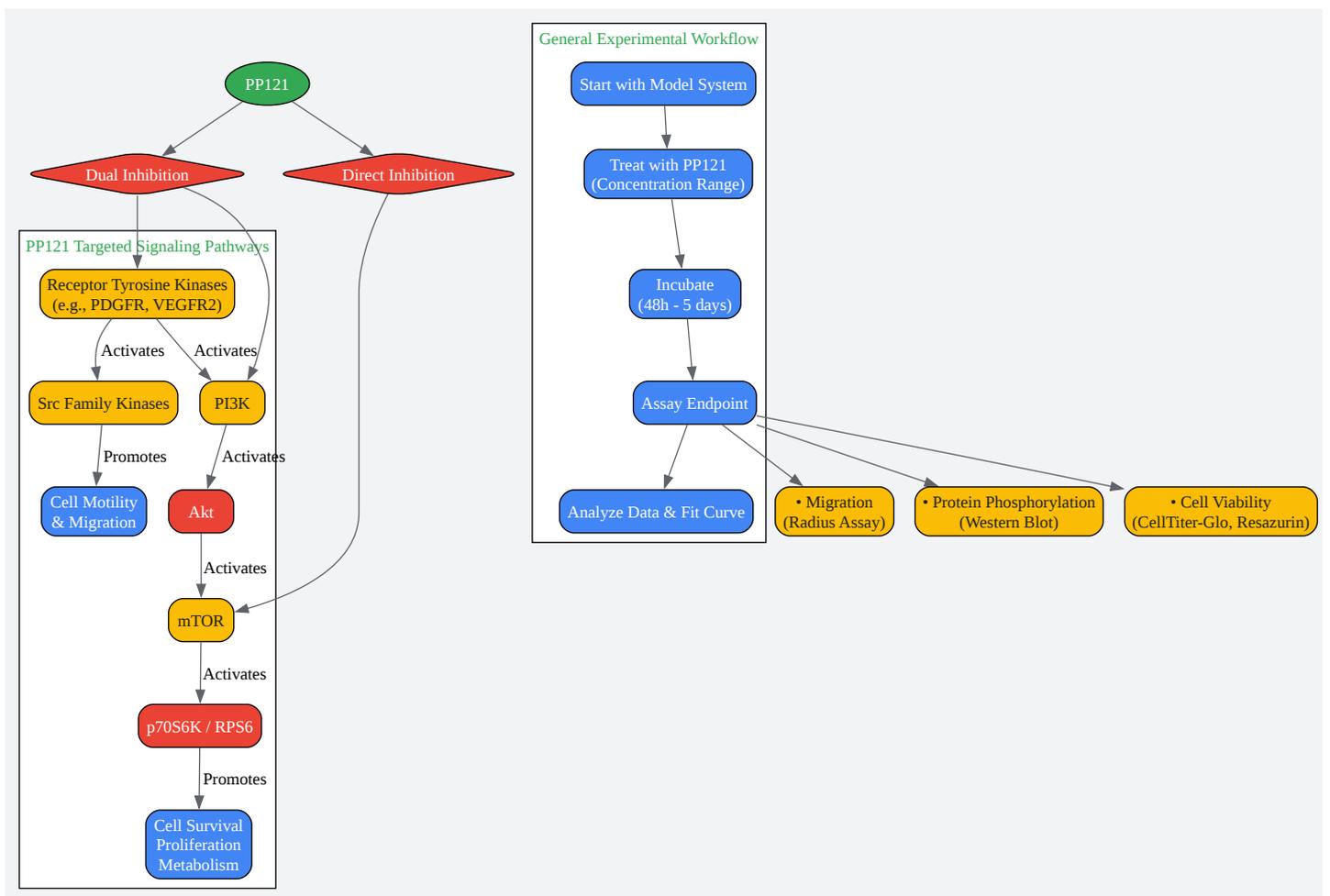
- **Cell Lines:** NSCLC cell lines (e.g., NCI-H1975, NCI-H2170).

- **Procedure:**  $5 \times 10^4$  NSCLC cells were seeded into specially designed inserts placed in 12-well plates. After 24 hours, the inserts were removed to create a cell-free gap.
  - **Treatment:** Cells were treated with **500 nM PP121** for 96 hours.
  - **Quantification:** After incubation, cells were fixed and stained with crystal violet. The cell-free area was measured using ImageJ software to quantify migration inhibition.
- **Patient-Derived Xenograft Organoid (PDXO) Viability (from [2])**
    - **Models:** LU6471B-SCC and LU5162B-ADC organoids generated from patient-derived xenografts.
    - **Procedure:** Organoids were plated in triplicate and treated with **PP121** across a concentration range of **0.0078 to 2  $\mu$ M** or a vehicle control for 5 days.
    - **Endpoint:** Cell viability was assessed using the CellTiter-Glo Luminescent assay.

## PP121's Mechanism of Action

**PP121** is a **dual tyrosine and phosphoinositide kinase inhibitor** [2] [3]. This means it simultaneously targets multiple key players in cancer cell signaling and survival.

The diagram below illustrates the key signaling pathways inhibited by **PP121** and the experimental workflow used to generate the dose-response data.



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## Interpretation and Context for Researchers

- **High Potency in Enzymatic Assays:** The low nM-range IC<sub>50</sub> values against key kinases like PDGFR, mTOR, and VEGFR2 [1] establish **PP121** as a highly potent inhibitor at the molecular level. This forms the mechanistic basis for its cellular effects.
- **Cellular Efficacy:** The nanomolar-range IC<sub>50</sub> values in cell-based assays (proliferation, migration) [2] [1] demonstrate that **PP121** retains its potency in a more complex cellular environment and can effectively inhibit downstream signaling pathways, such as Akt and S6 ribosomal protein [2].
- **Lack of Direct Comparative Data:** The available data characterizes **PP121**'s standalone profile. A true dose-response comparison against other drugs (e.g., specific PI3K inhibitors or other multi-kinase inhibitors) is not provided in the search results. Such a comparison would be necessary to objectively position its relative potency and efficacy.

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## References

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